

# long-term storage conditions for MYCi361 powder

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: MYCi361

Cat. No.: B609373

[Get Quote](#)

## Technical Support Center: MYCi361

This technical support center provides researchers, scientists, and drug development professionals with essential information on the long-term storage, handling, and use of **MYCi361** powder.

## Frequently Asked Questions (FAQs)

Q1: How should I store the lyophilized **MYCi361** powder?

For long-term stability, it is recommended to store the lyophilized **MYCi361** powder at -20°C for up to 3 years or at 4°C for up to 2 years.<sup>[1]</sup>

Q2: What is the recommended solvent for preparing **MYCi361** stock solutions?

Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing stock solutions of **MYCi361**.<sup>[1][2][3]</sup> It is soluble in DMSO up to 100 mg/mL.<sup>[2][3]</sup> For optimal results, it is advised to use freshly opened, anhydrous DMSO, as the compound's solubility can be affected by moisture.<sup>[1][2]</sup>

Q3: How should I store the **MYCi361** stock solution?

Stock solutions of **MYCi361** in DMSO can be stored at -80°C for up to 6 months or at -20°C for up to 1 month.<sup>[1]</sup> To avoid repeated freeze-thaw cycles, it is best to aliquot the stock solution into smaller, single-use volumes.

Q4: Can I sonicate **MYCi361** to aid dissolution?

Yes, sonication can be used to help dissolve **MYCi361** in DMSO.[\[3\]](#)

Q5: Is **MYCi361** stable in aqueous solutions?

**MYCi361** is insoluble in water.[\[2\]](#) For in vivo or cell culture experiments requiring aqueous buffers, it is crucial to prepare the working solution fresh from a DMSO stock immediately before use. A common method for preparing an in vivo formulation involves sequential addition of co-solvents like PEG300 and Tween 80 to the DMSO stock, followed by the final addition of an aqueous vehicle.[\[2\]](#)

## Data Presentation

Table 1: Long-Term Storage Conditions for **MYCi361** Powder

Storage Temperature	Recommended Duration
-20°C	Up to 3 years <a href="#">[1]</a>
4°C	Up to 2 years <a href="#">[1]</a>

Table 2: Storage of **MYCi361** Stock Solutions in DMSO

Storage Temperature	Recommended Duration
-80°C	Up to 6 months <a href="#">[1]</a>
-20°C	Up to 1 month <a href="#">[1]</a>

## Experimental Protocols

### Protocol for Assessing the Stability of a **MYCi361** Stock Solution

This protocol provides a general method for researchers to assess the stability of their **MYCi361** stock solution over time.

#### Materials:

- **MYCi361** stock solution in DMSO
- High-performance liquid chromatography (HPLC) system with a suitable column (e.g., C18)
- Mobile phase (e.g., acetonitrile and water with a modifier like formic acid)
- UV detector
- Analytical balance
- Volumetric flasks and pipettes

#### Methodology:

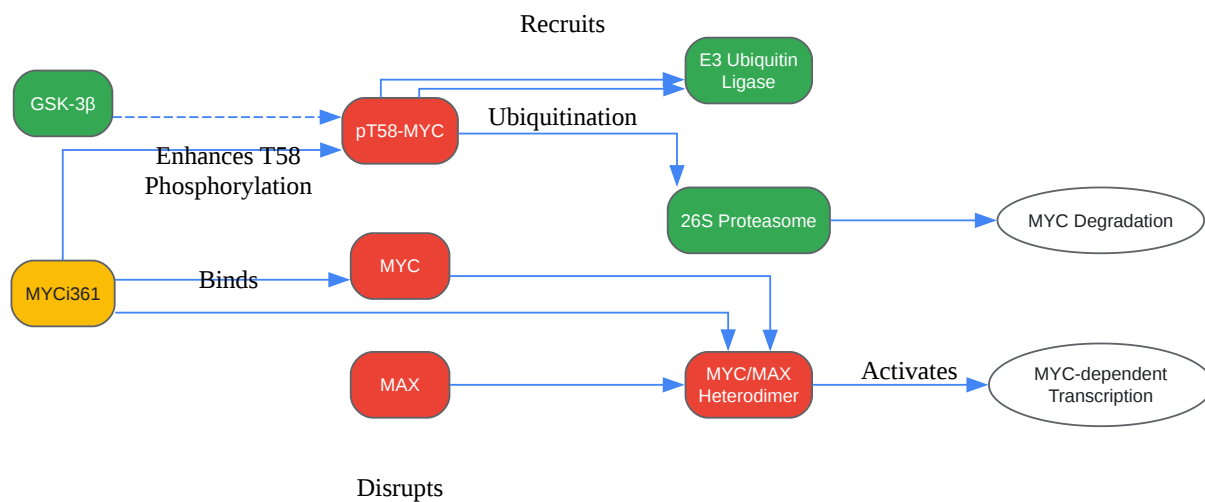
- Initial Analysis (Time Zero):
  - Prepare a fresh stock solution of **MYCi361** in DMSO at a known concentration.
  - Immediately dilute a small aliquot of the stock solution to a suitable concentration for HPLC analysis.
  - Inject the diluted sample into the HPLC system and record the chromatogram.
  - The peak area of the **MYCi361** parent compound at this time point will serve as the baseline (100% integrity).
- Storage:
  - Store the remaining stock solution under the desired conditions (e.g., -20°C or -80°C).
- Time-Point Analysis:
  - At predetermined time intervals (e.g., 1, 2, 4, 8, and 12 weeks), remove an aliquot of the stored stock solution.
  - Allow the aliquot to thaw completely at room temperature.

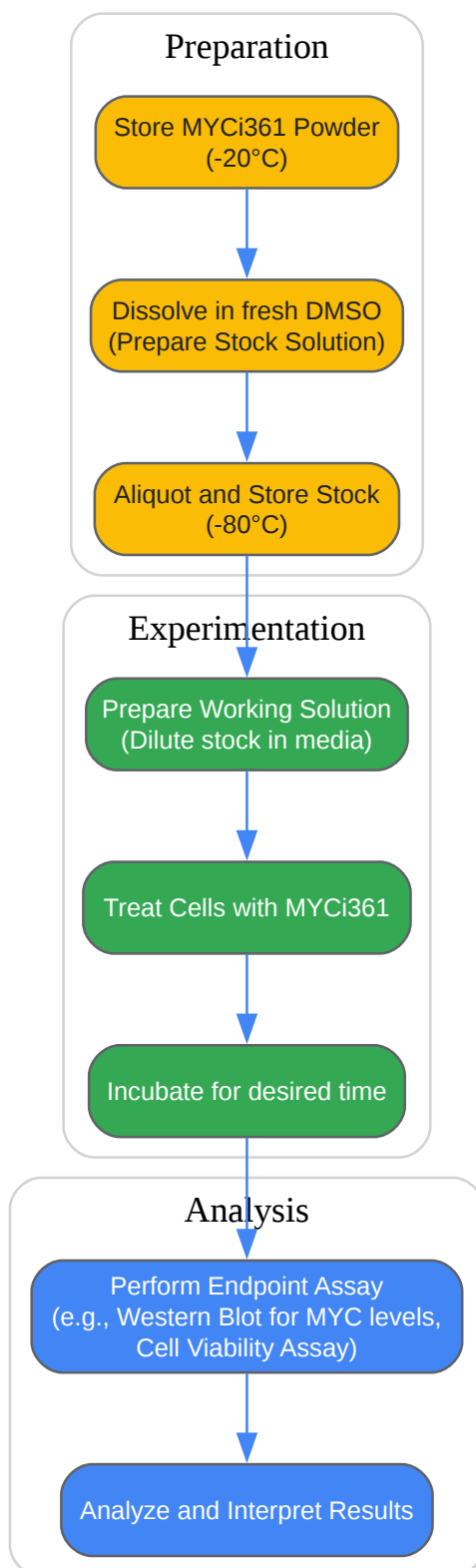
- Dilute the aliquot to the same concentration as the initial analysis.
- Inject the diluted sample into the HPLC system and record the chromatogram under the same conditions as the initial analysis.
- Data Analysis:
  - Compare the peak area of the **MYCi361** parent compound at each time point to the peak area at time zero.
  - Calculate the percentage of the remaining **MYCi361** at each time point.
  - A significant decrease in the parent peak area or the appearance of new peaks may indicate degradation.

## Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Solution(s)
MYCi361 powder is difficult to dissolve.	- Poor quality or old DMSO.- Insufficient mixing.	- Use fresh, anhydrous DMSO.- Vortex the solution for an extended period.- Gentle warming (be cautious of potential degradation).- Use sonication to aid dissolution. <a href="#">[3]</a>
Precipitation of MYCi361 in cell culture media.	- Exceeding the solubility limit in aqueous solutions.- Interaction with media components.	- Prepare working solutions fresh from a DMSO stock immediately before use.- Ensure the final DMSO concentration in the media is low (typically <0.5%) and compatible with your cell line.- Increase the volume of the final working solution to lower the compound concentration.
Inconsistent experimental results.	- Degradation of MYCi361 stock solution.- Repeated freeze-thaw cycles of the stock solution.- Inaccurate pipetting of the viscous DMSO stock.	- Aliquot the stock solution into single-use volumes to avoid freeze-thaw cycles.- Regularly check the stability of your stock solution using a method like HPLC.- Use positive displacement pipettes or reverse pipetting for accurate handling of DMSO solutions.
Apparent loss of MYCi361 activity.	- Compound degradation due to improper storage.- Adsorption of the compound to plasticware.	- Verify storage conditions and duration.- Consider using low-adhesion microplates or glassware for sensitive experiments.

## Mandatory Visualizations





[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. selleckchem.com [selleckchem.com]
- 3. Turning up the Heat on MYC: progress in small molecule inhibitors - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [long-term storage conditions for MYCi361 powder]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b609373#long-term-storage-conditions-for-myci361-powder]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)



# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)